

# Commercial Availability and Technical Profile of 3,5-Dichloroisonicotinaldehyde

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## Compound of Interest

Compound Name: 3,5-Dichloroisonicotinaldehyde

Cat. No.: B151372

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## Introduction

**3,5-Dichloroisonicotinaldehyde** is a halogenated pyridinecarboxaldehyde that serves as a versatile intermediate in the synthesis of a variety of heterocyclic compounds. Its utility is particularly noted in the fields of medicinal chemistry and agrochemical research, where it functions as a key building block for the development of novel bioactive molecules. This technical guide provides a comprehensive overview of the commercial availability of **3,5-Dichloroisonicotinaldehyde**, its physicochemical properties, and detailed experimental protocols for its use.

## Commercial Availability

**3,5-Dichloroisonicotinaldehyde** is readily available from a range of chemical suppliers. The compound is typically offered in various purities and quantities to suit diverse research and development needs. Below is a summary of representative commercial suppliers.

Supplier	Purity	Available Quantities
Apollo Scientific	≥95%	1g, 5g, 25g
Bide Pharmatech Ltd	95+%	1g
Chem-Impex	≥98% (GC)	Inquire for details
ENAO Chemical Co, Limited	97%	Inquire for details
Hebei Summedchem Co., Ltd	Inquire for details	Inquire for details
SynQuest Laboratories	Inquire for details	Inquire for details

## Physicochemical and Pharmacokinetic Data

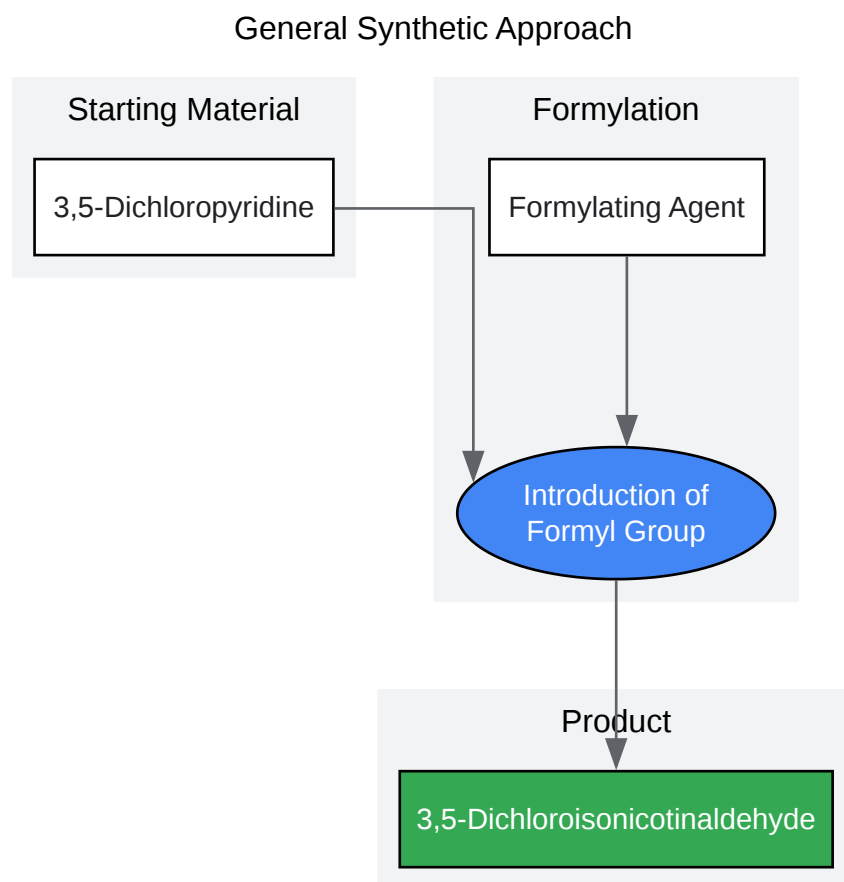
A summary of the key physical, chemical, and predicted pharmacokinetic properties of **3,5-Dichloroisonicotinaldehyde** is provided in the table below. This data is essential for planning synthetic routes and for the preliminary assessment of its potential as a scaffold in drug design.

Property	Value
IUPAC Name	3,5-dichloropyridine-4-carbaldehyde
CAS Number	139342-33-9
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> NO
Molecular Weight	176.00 g/mol [1]
Appearance	White to brown powder or crystals[2]
Melting Point	75-80 °C[2]
Boiling Point	242.4 °C[3]
Density	1.488 g/cm <sup>3</sup> [3]
Solubility	0.886 mg/mL in water[4]
pKa	-0.42±0.10 (Predicted)[3]

## Synthesis and Reactivity

While specific, detailed protocols for the direct synthesis of **3,5-Dichloroisonicotinaldehyde** are not readily available in public literature, a general synthetic approach can be inferred from established organic chemistry principles. The formylation of a di-chlorinated pyridine ring is a plausible route.

A generalized synthetic workflow is depicted below:



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Caption: Generalized synthesis of **3,5-Dichloroisonicotinaldehyde**.

## Experimental Protocol: Synthesis of a Hydrazone Derivative

**3,5-Dichloroisonicotinaldehyde** is a valuable precursor for the synthesis of more complex molecules. The following is a detailed protocol for the synthesis of 2-(2-(((3,5-dichloropyridin-4-

yl)methylene)hydrazino]]-6-fluorobenzothiazole, a reaction that highlights the utility of the aldehyde functional group.

Objective: To synthesize 2-(2-(((3,5-dichloropyridin-4-yl)methylene)hydrazino))-6-fluorobenzothiazole using **3,5-Dichloroisonicotinaldehyde** as a starting material.

Materials:

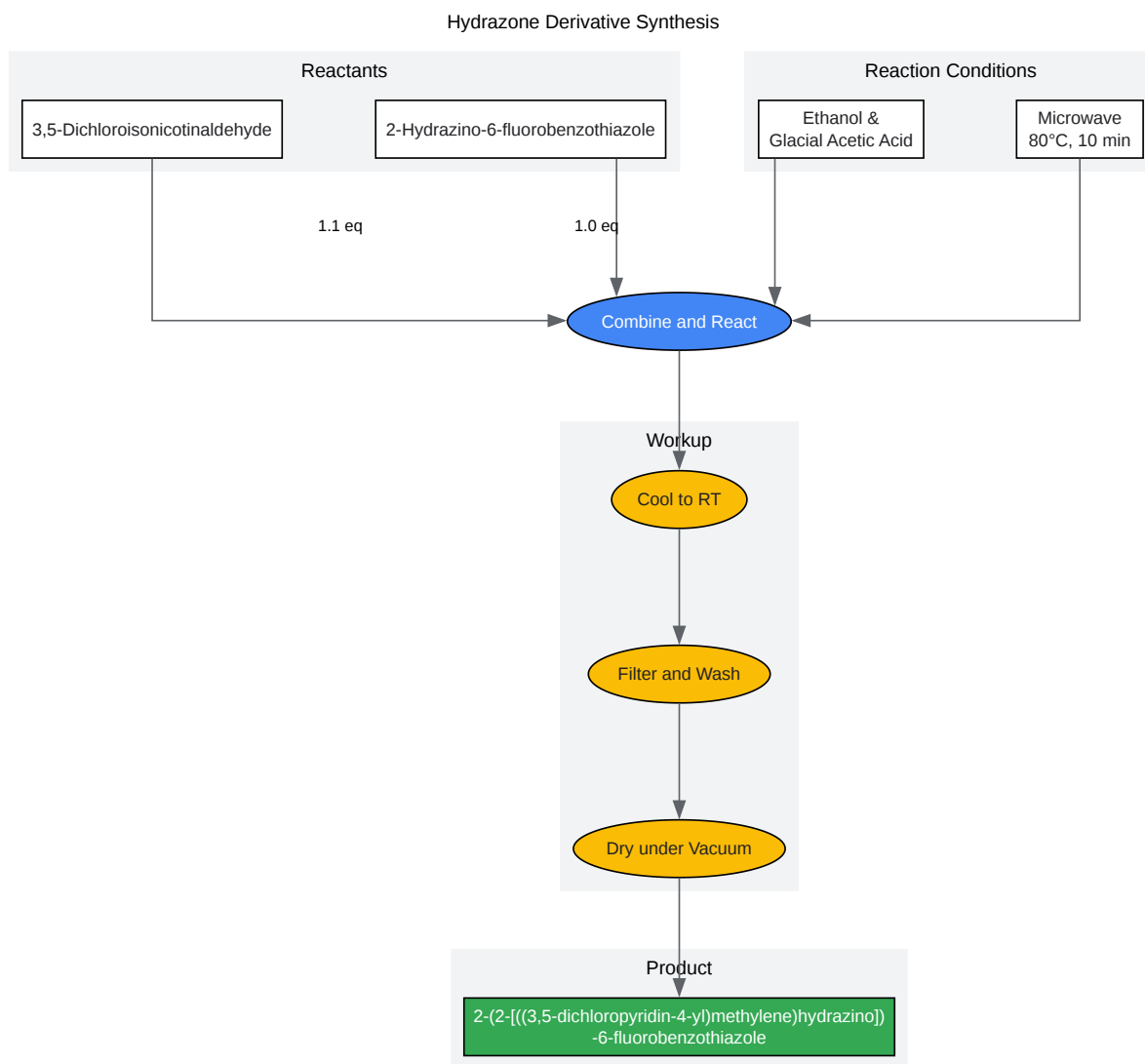
- **3,5-Dichloroisonicotinaldehyde**
- 2-Hydrazino-6-fluorobenzothiazole
- Ethanol
- Glacial Acetic Acid

Procedure:

- In a suitable reaction vessel, combine 2-hydrazino-6-fluorobenzothiazole (1 equivalent) and **3,5-dichloroisonicotinaldehyde** (1.1 equivalents).
- Add ethanol as the solvent, followed by a catalytic amount of glacial acetic acid.
- The reaction mixture is then subjected to microwave irradiation at 80°C for approximately 10 minutes.
- Upon completion, the reaction mixture is cooled to room temperature.
- The resulting precipitate is collected by filtration, washed with cold ethanol, and dried under vacuum to yield the desired product.

Expected Yield: 74%

The workflow for this experimental protocol is illustrated in the diagram below:



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Caption: Experimental workflow for hydrazone synthesis.

## Applications in Research and Development

**3,5-Dichloroisonicotinaldehyde** is a crucial intermediate in the synthesis of various biologically active compounds. Its applications span across several key areas of research:

- **Pharmaceuticals:** It serves as a precursor for the development of anti-inflammatory and anti-cancer agents.<sup>[2]</sup>
- **Agrochemicals:** The compound is utilized in the formulation of herbicides and fungicides.<sup>[2]</sup>
- **Material Science:** It is involved in the production of specialized polymers and resins.<sup>[2]</sup>

The reactivity of the aldehyde group, combined with the electronic properties imparted by the chlorine substituents on the pyridine ring, makes **3,5-Dichloroisonicotinaldehyde** a valuable and reactive intermediate for further chemical transformations.

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## References

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